

# Strategic Sourcing & Technical Guide: CAS 473706-11-5

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## Compound of Interest

**Compound Name:** 4-[(4-Fluorophenyl)methyl]oxane-4-carboxylic acid  
**CAS No.:** 1380300-55-9  
**Cat. No.:** B1467963

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## Compound Identity: 4-(4-Fluorophenyl)tetrahydro-2H-pyran-4-carboxylic acid[1][2][3]

Audience: Medicinal Chemists, Sourcing Managers, and Drug Discovery Scientists. Version: 2.0 (Technical Whitepaper)

## Part 1: Chemical Identity & Research Significance The Molecule

CAS 473706-11-5 is a specialized heterocyclic building block characterized by a gem-disubstituted tetrahydropyran ring.[1] This structural motif—a quaternary carbon at the 4-position bearing both a lipophilic 4-fluorophenyl group and a hydrophilic carboxylic acid—is a "privileged scaffold" in medicinal chemistry.[1] It is primarily utilized to restrict conformational flexibility (via the Thorpe-Ingold effect), thereby enhancing the binding affinity of ligands targeting G-Protein Coupled Receptors (GPCRs) and kinases.[1]

Property	Specification
Chemical Name	4-(4-Fluorophenyl)tetrahydro-2H-pyran-4-carboxylic acid
CAS Number	473706-11-5
Molecular Formula	C <sub>12</sub> H <sub>13</sub> FO <sub>3</sub>
Molecular Weight	224.23 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, DCM; Poorly soluble in water
Key Functional Groups	Carboxylic Acid (COOH), Fluorophenyl moiety, Ether (Pyran ring)

## Core Research Applications

This intermediate is critical in the synthesis of two major classes of therapeutics:[\[2\]](#)[\[3\]](#)

- c-Met Inhibitors: The 4-fluorophenyl-pyran core serves as a bioisostere for piperidine rings in kinase inhibitors, reducing basicity and improving metabolic stability against CYP450 oxidation.[\[1\]](#)
- Opioid & NK1 Receptor Antagonists: The rigid pyran scaffold is used to construct spirocyclic ligands (e.g., azaspiro[4.5]decane derivatives) that modulate nociception and neurokinin signaling pathways.[\[1\]](#)

## Part 2: Sourcing Strategy & Supplier Landscape

### Supplier Evaluation Framework

Sourcing CAS 473706-11-5 requires distinguishing between "Catalog Resellers" (high price, small scale) and "Original Manufacturers" (bulk capability).[\[1\]](#)

Critical Quality Attributes (CQAs) for Supplier Vetting:

- Purity: Must be

by HPLC. Impurities from incomplete hydrolysis (e.g., methyl ester precursors) can interfere with amide coupling reactions.[1]

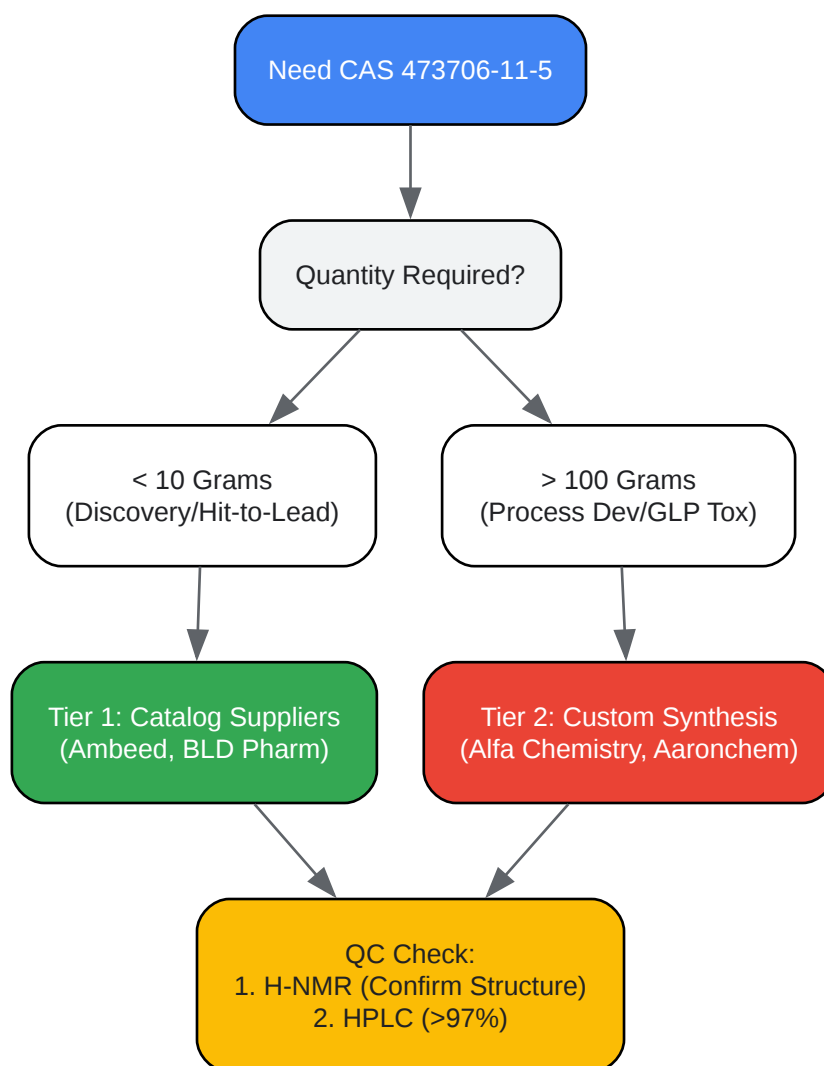
- **Salt Form:** Ensure the product is the free acid. Some suppliers may offer cationic salts (e.g., sodium) which require acidification before organic synthesis.[1]
- **Water Content:** As a carboxylic acid, it can be hygroscopic. Verify water content to ensure accurate stoichiometry.

## Supplier Categorization

Disclaimer: The following list is based on technical capability and catalog availability. It does not constitute an endorsement.

Tier	Supplier Type	Representative Companies	Ideal For
Tier 1	Global Catalog	Ambeed, BLD Pharm, Aaronchem	Quick delivery (1g–25g), HTS screening, Reference standards. [1]
Tier 2	Specialized Synthesis	Alfa Chemistry, Chem-Impex	Scale-up (100g+), Custom purity requests, GMP-like documentation.[1]
Tier 3	Aggregators	Chem-Space, MolPort	Price comparison, locating stock in specific regions (EU/US/Asia).[1]

## Sourcing Decision Logic (Visualization)



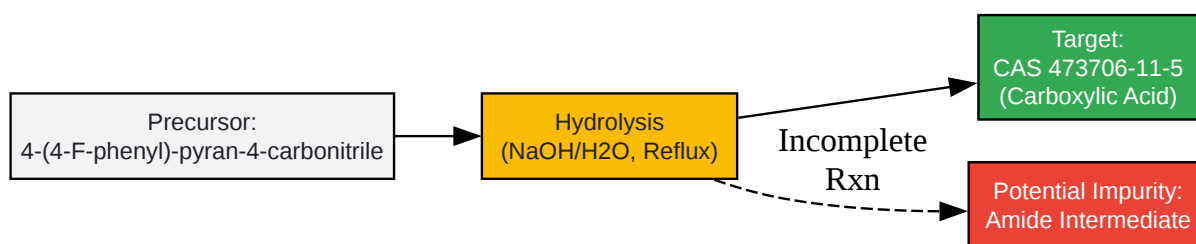
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Figure 1: Decision tree for sourcing CAS 473706-11-5 based on research stage and quantity requirements.

## Part 3: Technical Protocols & Handling

### Synthesis Context (Mechanism of Action)

Researchers typically generate this compound via the hydrolysis of 4-(4-fluorophenyl)-tetrahydro-2H-pyran-4-carbonitrile or its corresponding ester.[1] Understanding this origin is vital because residual nitrile or ester impurities are common.



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Figure 2: Synthetic origin and potential impurity profile.[1]

## Handling & Storage Protocol

Self-Validating System: This protocol ensures the compound remains stable and reactive for downstream coupling.[1]

- Receipt & Inspection:
  - Visual: Verify appearance is a white/off-white solid.[1] Yellowing indicates oxidation or phenolic impurities.
  - Solubility Test: Dissolve 10mg in 1mL DMSO. The solution should be clear. Turbidity suggests inorganic salt contamination (e.g., NaCl from neutralization).[1]
- Storage:
  - Short Term (<1 Month): Store at room temperature ( ) in a desiccator.
  - Long Term (>1 Month): Store at .
  - Precaution: Keep container tightly sealed. Carboxylic acids can absorb moisture, altering the effective molecular weight during weighing.
- Activation for Synthesis (Amide Coupling):

- Due to the steric bulk of the gem-disubstituted center, standard coupling reagents (EDC/NHS) may be slow.[1]
- Recommendation: Use HATU or convert to the acid chloride (using Oxalyl Chloride/DMF cat.) to drive the reaction to completion.[1]

## References

- PubChem.Compound Summary for CID 71316708: (2R,3R,6S)-N,6-Bis(4-fluorophenyl)-2-(4-hydroxyphenyl)oxane-3-carboxamide.[1] National Library of Medicine (US).[1] Accessed February 14, 2026. [Link\[1\]](#)
- BenchChem.Synthesis routes of 4-(2-Fluoro-phenyl)-tetrahydro-pyran-4-carboxylic acid. (Technical Data for Analogous Synthesis). Accessed February 14, 2026. [Link\[1\]](#)
- Aaronchem.Product Catalog: 4-(4-Fluorophenyl)tetrahydro-2H-pyran-4-carboxylic acid (CAS 473706-11-5).[4][1] Accessed February 14, 2026. [Link](#)
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## Sources

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- 2. Tetrahydro-4H-pyran-4-one: properties and applications\_Chemicalbook [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]

- [4. 473706-11-5 | MFCD08144103 | 4-\(4-Fluorophenyl\)tetrahydro-2H-pyran-4-carboxylic acid \[aaronchem.com\]](#)
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